

# Essential Guide to the Proper Disposal of GS-493

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## Compound of Interest

Compound Name: GS-493

Cat. No.: B15545206

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For researchers, scientists, and drug development professionals handling **GS-493**, a potent and selective SHP2 inhibitor, adherence to proper disposal protocols is critical for laboratory safety and environmental protection. This guide provides a comprehensive, step-by-step approach to the safe disposal of **GS-493**, grounded in established safety data.

## Immediate Safety and Handling Protocols

Before initiating any disposal procedures, ensure that all personnel are equipped with the appropriate personal protective equipment (PPE). This includes, but is not limited to, safety glasses, chemical-resistant gloves, and a lab coat. In the event of accidental exposure, follow these first-aid measures:

- After inhalation: Move to fresh air.
- In case of skin contact: Immediately remove all contaminated clothing and rinse the skin with water and/or shower.
- After eye contact: Rinse out with plenty of water and remove contact lenses if present and easy to do.
- If swallowed: Make the victim drink water (two glasses at most). Consult a doctor if feeling unwell.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Quantitative Data for GS-493

For quick reference, the key quantitative and physical properties of **GS-493** are summarized in the table below.

| Property            | Value           | Source |
|---------------------|-----------------|--------|
| Molecular Weight    | 510.44 g/mol    | [4]    |
| Appearance          | Solid, Orange   | [2][4] |
| Solubility          | 1 mg/mL in DMSO | [4]    |
| Storage Temperature | 2-8°C           | [4]    |
| Purity (Assay)      | ≥98% (HPLC)     | [4]    |

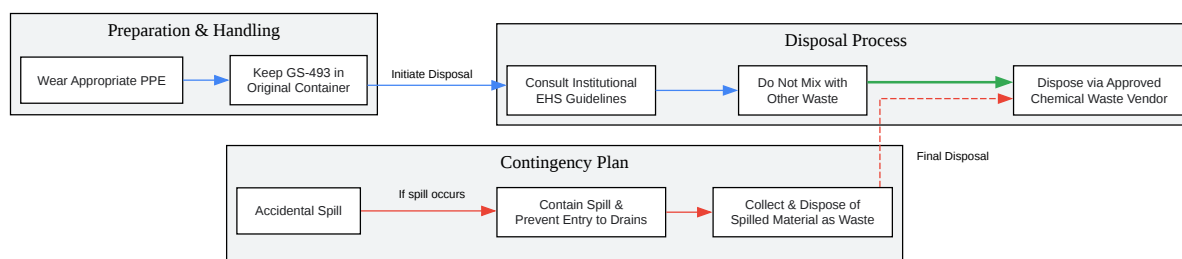
## Step-by-Step Disposal Procedures for GS-493

The disposal of **GS-493** must be conducted in compliance with all national and local regulations. The following steps provide a procedural workflow for its safe disposal:

- **Container Management:** Do not empty the chemical into drains.[1][2][3][5] Keep **GS-493** in its original container.[1][5] Avoid mixing it with other waste materials.[1][5]
- **Waste Classification:** **GS-493** is classified as a combustible solid.[1][3] This classification should inform the selection of the appropriate disposal route.
- **Regulatory Compliance:** All waste materials must be disposed of in accordance with national and local environmental regulations.[1][5] Consult your institution's Environmental Health and Safety (EHS) department for specific guidance.
- **Uncleaned Containers:** Handle uncleaned or empty containers with the same precautions as the product itself.[1][5]
- **Accidental Release:** In the event of a spill, cover drains to prevent the material from entering the sewer system.[1][2][3][5] Collect the spilled material by binding it or pumping it off. Take up the dry material and dispose of it properly.[1][2][3][5] Avoid generating dust during cleanup.[1][2][3][5]

## GS-493 Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **GS-493**, from initial handling to final disposal.



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